

Personal protective equipment for handling 2-Naphthonitrile

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Naphthonitrile

Cat. No.: B358459

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Essential Safety and Handling Guide for 2-Naphthonitrile

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of **2-Naphthonitrile** in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development to ensure safe and compliant use of this chemical.

Hazard Summary

2-Naphthonitrile is a hazardous substance that requires careful handling. It is fatal if swallowed, causes skin irritation, and can result in serious eye damage.[\[1\]](#)[\[2\]](#) Additionally, it may cause respiratory irritation and is toxic to aquatic life with long-lasting effects.[\[1\]](#)

Quantitative Data

Property	Value	Source
Molecular Formula	C ₁₁ H ₇ N	[2]
Molecular Weight	153.18 g/mol	[2]
Melting Point	63-68 °C	[3]
Boiling Point	285 - 286 °C	[4]
UN Number	UN 3439	[1]
Transport Hazard Class	6.1	[1]
Packing Group	III	[1]

Operational Plan: From Receipt to Use

A systematic approach is crucial when working with **2-Naphthonitrile**. The following step-by-step procedure outlines the process from receiving the chemical to its use in experimental work.

Receiving and Storage

- **Inspection:** Upon receipt, visually inspect the container for any signs of damage or leakage. Ensure the supplier's label and hazard pictograms are clearly visible.
- **Storage:** Store in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents, acids, and bases.[\[5\]](#) The storage area should be locked.[\[1\]](#) [\[6\]](#) Keep the container tightly closed.[\[1\]](#)[\[6\]](#)

Required Personal Protective Equipment (PPE)

Before handling **2-Naphthonitrile**, all personnel must be equipped with the appropriate PPE. Standard laboratory attire, including a fully buttoned lab coat, long pants, and closed-toe shoes, is mandatory.[\[7\]](#)

PPE Category	Specification	Rationale
Hand Protection	Chemical-resistant gloves (e.g., disposable nitrile).	Prevents skin contact, as the substance is irritating and potentially toxic upon dermal absorption.[1][2][7]
Eye & Face Protection	Chemical safety goggles and a face shield.	Protects against splashes and dust, preventing serious eye damage.[1][5][6]
Respiratory Protection	NIOSH-approved respirator.	Required if working outside a fume hood or if dust/vapors may be generated, to prevent respiratory irritation.[1][5]
Body Protection	Chemical-resistant lab coat.	Provides a barrier against spills and contamination of personal clothing.[7]

Handling and Experimental Protocol

- Ventilation: All handling of **2-Naphthonitrile** must be conducted within a certified chemical fume hood to minimize inhalation exposure.[5][6]
- Weighing: If weighing the solid, do so in the fume hood. Use a disposable weighing boat to prevent contamination of balances.
- Spill Prevention: Use a secondary container when transporting the chemical within the lab.
- Hygiene: Do not eat, drink, or smoke in the handling area.[1][6] Wash hands thoroughly with soap and water after handling and before leaving the laboratory.[1][6] Immediately change any contaminated clothing.[4]

Emergency Procedures

In the event of an exposure or spill, immediate action is critical.

- Skin Contact: Immediately remove all contaminated clothing. Rinse the affected skin with plenty of soap and water.[\[1\]](#) If skin irritation occurs, seek medical attention.[\[1\]\[6\]](#)
- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, removing contact lenses if present and easy to do.[\[1\]\[6\]](#) Seek immediate medical attention from an ophthalmologist.[\[1\]\[4\]](#)
- Inhalation: Move the affected person to fresh air and keep them at rest in a comfortable breathing position.[\[1\]\[6\]](#) If they feel unwell, call a poison center or doctor.[\[6\]](#)
- Ingestion: If swallowed, immediately call a poison center or doctor.[\[1\]\[6\]](#) Rinse the mouth with water.[\[1\]\[6\]](#) Do not induce vomiting.[\[6\]](#)
- Spills: Evacuate the area. For small spills, carefully sweep up the solid material, avoiding dust formation, and place it into a suitable, labeled container for disposal.[\[5\]\[6\]](#) Do not allow the chemical to enter drains.[\[1\]\[5\]](#)

Disposal Plan

Proper disposal is essential to protect personnel and the environment.

Waste Segregation and Collection

- Solid Waste: All solid waste contaminated with **2-Naphthonitrile**, including gloves, weighing boats, and paper towels, must be collected in a dedicated, clearly labeled hazardous waste container.
- Unused Chemical: Unused or unwanted **2-Naphthonitrile** is considered hazardous waste.
- Empty Containers: Handle uncleaned, empty containers as you would the product itself.[\[1\]](#) They must be triple-rinsed with a suitable solvent, and the rinsate collected as hazardous waste, before the container can be disposed of as regular waste.[\[8\]](#)

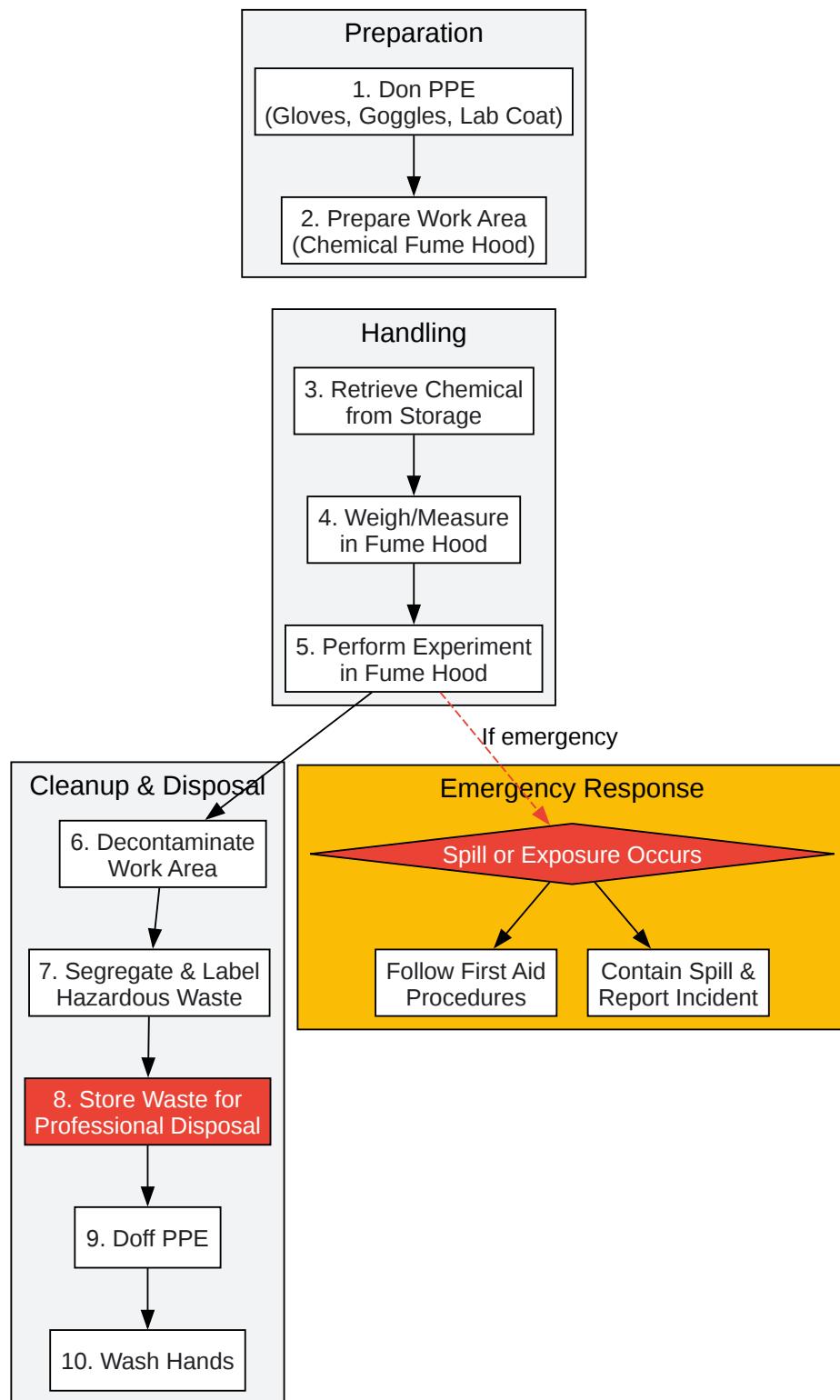
Disposal Procedure

- All waste must be disposed of through an approved waste disposal plant.[\[1\]\[6\]](#)
- Do not dispose of **2-Naphthonitrile** down the drain, as it is toxic to aquatic life.[\[1\]](#)

- Ensure all waste containers are securely sealed, properly labeled with the contents, and stored in a designated hazardous waste accumulation area while awaiting pickup.

Workflow for Handling 2-Naphthonitrile

Safe Handling Workflow for 2-Naphthonitrile

[Click to download full resolution via product page](#)Caption: Workflow for the safe handling of **2-Naphthonitrile**.

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References

- 1. sigmaaldrich.com [sigmaaldrich.com]
- 2. 2-Naphthalenenecarbonitrile | C11H7N | CID 11944 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 2-Naphthonitrile | 613-46-7 [chemicalbook.com]
- 4. sigmaaldrich.com [sigmaaldrich.com]
- 5. fishersci.com [fishersci.com]
- 6. fishersci.com [fishersci.com]
- 7. Chemical Safety: Personal Protective Equipment | Environment, Health & Safety [ehs.ucsf.edu]
- 8. rtong.people.ust.hk [rtong.people.ust.hk]
- To cite this document: BenchChem. [Personal protective equipment for handling 2-Naphthonitrile]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b358459#personal-protective-equipment-for-handling-2-naphthonitrile]

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